

Application Note: Identifying Fovinaciclib Resistance Mechanisms Using a Genome-Wide CRISPR-Cas9 Screen

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Compound of Interest

Compound Name: *Fovinaciclib*
CAS No.: 2146171-49-3
Cat. No.: B15583551

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Introduction

Fovinaciclib is a potent and selective inhibitor of Cyclin-Dependent Kinase 4 and 6 (CDK4/6), key regulators of the cell cycle.[1][2][3][4] By inhibiting CDK4/6, **Fovinaciclib** prevents the phosphorylation of the Retinoblastoma (Rb) protein, leading to a G1 cell cycle arrest and subsequent suppression of tumor cell proliferation.[2][5] This mechanism of action has shown promise in the treatment of various cancers, particularly hormone receptor-positive (HR+)/human epidermal growth factor receptor 2-negative (HER2-) breast cancer.[1][5]

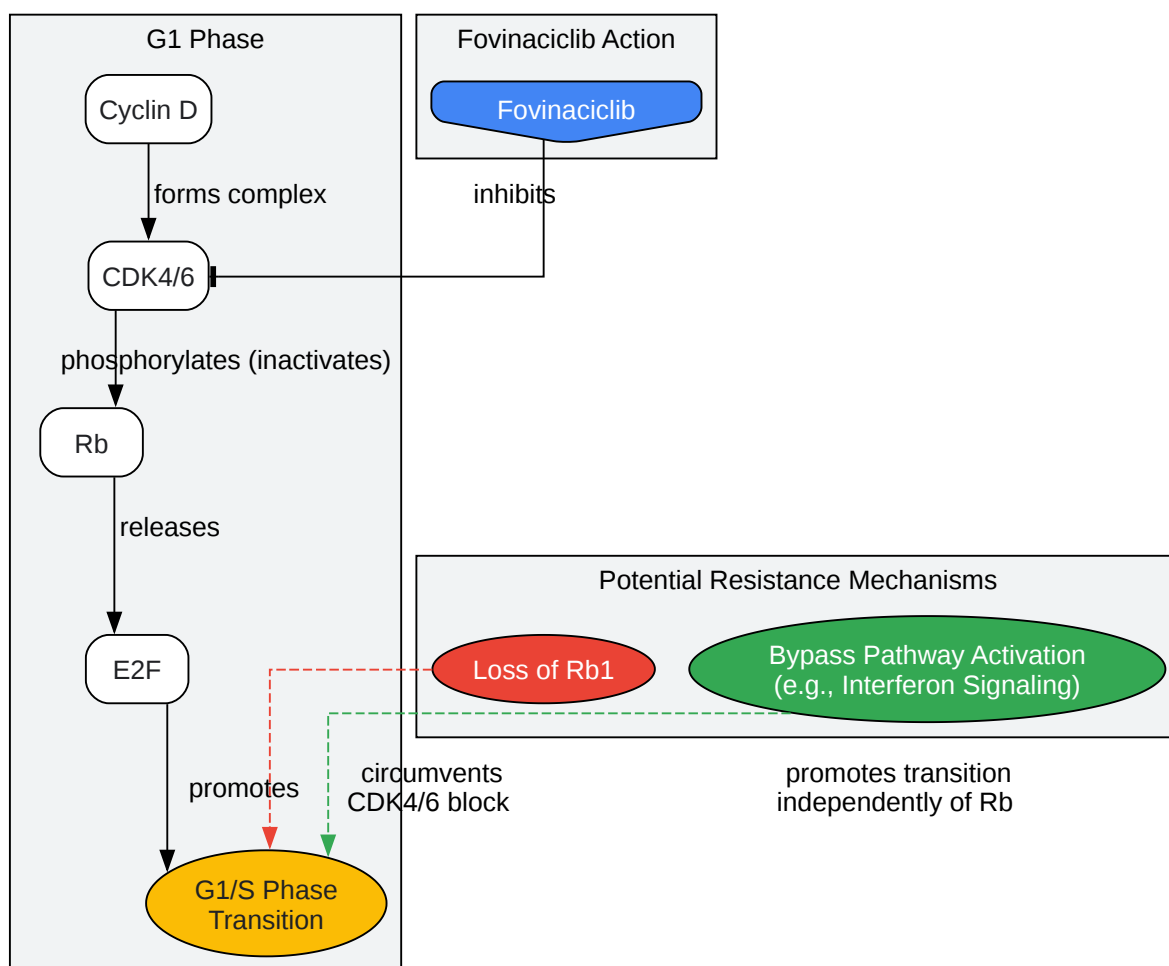
Despite the promising efficacy of **Fovinaciclib** and other CDK4/6 inhibitors, the development of drug resistance remains a significant clinical challenge. Understanding the genetic basis of resistance is paramount for the development of effective combination therapies and next-generation inhibitors. Genome-wide CRISPR-Cas9 screens have emerged as a powerful tool to systematically identify genes whose loss-of-function confers resistance to a given therapeutic agent.[6][7][8]

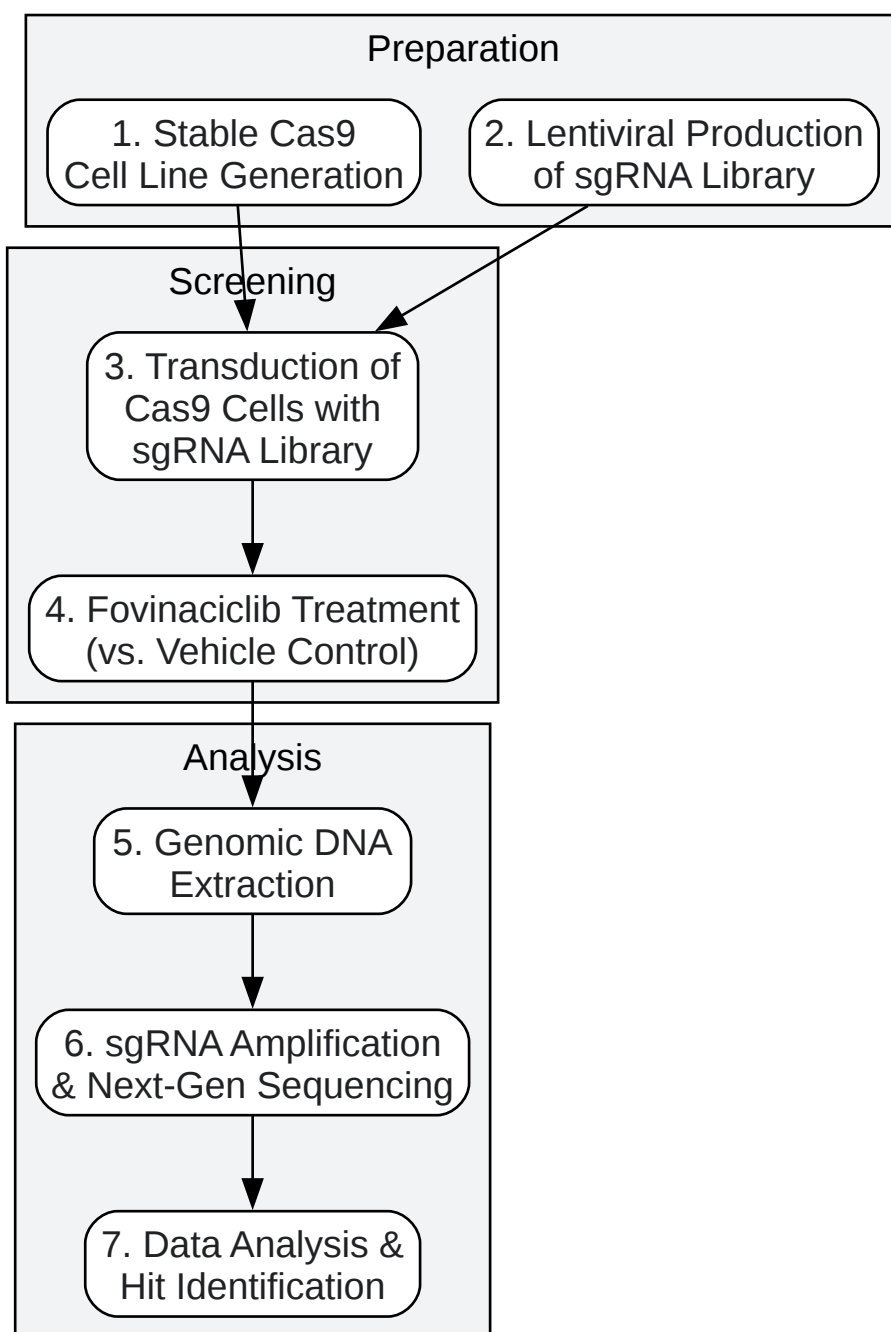
This application note provides a detailed protocol for conducting a pooled, genome-wide CRISPR-Cas9 knockout screen to identify genes that, when inactivated, lead to resistance to **Fovinaciclib**.

Signaling Pathway of Fovinaciclib and Resistance

Fovinaciclib targets the Cyclin D-CDK4/6-Rb pathway. In normal cell cycle progression, Cyclin D complexes with CDK4/6, which then phosphorylates and inactivates the Rb protein. This releases the E2F transcription factor to promote the expression of genes required for the G1 to S phase transition. **Fovinaciclib** blocks this phosphorylation event, keeping Rb in its active, growth-suppressive state.

Mechanisms of resistance to CDK4/6 inhibitors can be intrinsic or acquired and may involve alterations in the core pathway (e.g., Rb loss) or activation of bypass signaling pathways. For instance, studies on other CDK4/6 inhibitors have implicated the activation of the interferon signaling pathway in resistance.[\[9\]](#)





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References

- [1. What is Fovinaciclib used for? \[synapse.patsnap.com\]](#)
- [2. Fovinaciclib | C29H40N8OS | CID 132136461 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Fovinaciclib - Chongqing Fochon Pharmaceutical - AdisInsight \[adisinsight.springer.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. Fovinaciclib - Drug Targets, Indications, Patents - Synapse \[synapse.patsnap.com\]](#)
- [6. Identification of Drug Resistance Mechanisms Using Genome-Wide CRISPR-Cas9 Screens - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Use of CRISPR-based screens to identify mechanisms of chemotherapy resistance - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Genome-wide CRISPR/Cas9 screening for drug resistance in tumors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Activation of the interferon signaling pathway is associated with resistance to CDK4/6 inhibitors and immune checkpoint activation in ER-positive breast cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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